

# Diethyl 2-hydroxy-3-methylsuccinate chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diethyl 2-hydroxy-3-methylsuccinate*

Cat. No.: *B1620083*

[Get Quote](#)

## Diethyl 2-hydroxy-3-methylsuccinate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Diethyl 2-hydroxy-3-methylsuccinate** is a dicarboxylic acid ester with the chemical formula  $C_9H_{16}O_5$ . As a derivative of succinic acid, a key intermediate in cellular metabolism, this compound and its analogs are of growing interest in the fields of biochemistry and pharmaceutical research. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **Diethyl 2-hydroxy-3-methylsuccinate**, tailored for professionals in research and drug development.

### Chemical and Physical Properties

The fundamental chemical and physical properties of **Diethyl 2-hydroxy-3-methylsuccinate** are summarized below. These properties are essential for its handling, characterization, and application in experimental settings.

Property	Value	Source
Molecular Formula	C9H16O5	PubChem[1]
Molecular Weight	204.22 g/mol	PubChem[1]
IUPAC Name	diethyl 2-hydroxy-3-methylbutanedioate	PubChem[1]
CAS Number	93504-92-8	PubChem[1]
Canonical SMILES	<chem>CCOC(=O)C(C)C(C(=O)OCC)O</chem>	PubChem[1]
InChI Key	UNVUFOXAXGOVFT-UHFFFAOYSA-N	PubChem[1]
Computed XLogP3-AA	0.8	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	5	PubChem
Rotatable Bond Count	7	PubChem

## Spectroscopic Data

Spectroscopic analysis is critical for the verification of the identity and purity of **Diethyl 2-hydroxy-3-methylsuccinate**. While full spectral data often requires access to specialized databases, the following information has been reported:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are fundamental for structural elucidation. While a publicly available spectrum for **Diethyl 2-hydroxy-3-methylsuccinate** is not readily available, data for a closely related compound, diethyl 2-hydroxysuccinate, shows characteristic shifts for the ethyl ester and succinate backbone protons and carbons.[2][3] For **Diethyl 2-hydroxy-3-methylsuccinate**, one would expect additional signals corresponding to the methyl group.
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern. A GC-MS analysis of **Diethyl 2-hydroxy-3-methylsuccinate** is

available in the NIST database, indicating a top peak at  $m/z$  131.[1]

- Infrared (IR) Spectroscopy: IR spectroscopy helps identify functional groups. The spectrum for **Diethyl 2-hydroxy-3-methylsuccinate** is expected to show characteristic absorption bands for the hydroxyl (-OH) and ester carbonyl (C=O) groups.[1]

## Experimental Protocols: Synthesis of Diethyl 2-hydroxy-3-methylsuccinate

A plausible and detailed synthesis for **Diethyl 2-hydroxy-3-methylsuccinate** can be adapted from the established synthesis of structurally similar compounds, such as unnatural diethyl 2-hydroxysuccinate.[2][3] The following protocol outlines a potential two-step process involving Fischer esterification followed by a reduction.

### Step 1: Fischer Esterification of 2-hydroxy-3-methylsuccinic acid

This initial step involves the conversion of the dicarboxylic acid to its corresponding diethyl ester.

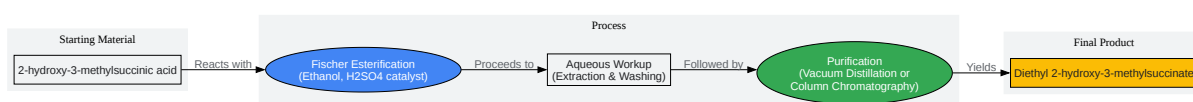
- Materials:
  - 2-hydroxy-3-methylsuccinic acid
  - Ethanol (absolute)
  - A strong acid catalyst (e.g., concentrated sulfuric acid or p-toluenesulfonic acid)
  - Anhydrous sodium sulfate or magnesium sulfate
  - Sodium bicarbonate solution (saturated)
  - Brine (saturated sodium chloride solution)
  - Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)
- Procedure:
  - Dissolve 2-hydroxy-3-methylsuccinic acid in an excess of absolute ethanol.

- Add a catalytic amount of concentrated sulfuric acid.
- Reflux the mixture for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess ethanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in an organic solvent such as diethyl ether.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter and concentrate the organic layer under reduced pressure to obtain the crude **Diethyl 2-hydroxy-3-methylsuccinate**.
- Purify the crude product by vacuum distillation or column chromatography.

## Step 2: Characterization

The identity and purity of the synthesized **Diethyl 2-hydroxy-3-methylsuccinate** should be confirmed using the spectroscopic methods outlined in the previous section (NMR, MS, and IR).

## Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the synthesis of **Diethyl 2-hydroxy-3-methylsuccinate**.

## Potential Biological and Pharmacological Relevance

While direct studies on the biological activity of **Diethyl 2-hydroxy-3-methylsuccinate** are limited, research on related succinate esters provides valuable insights into its potential roles, particularly in metabolic and cellular signaling contexts.

### Insulinotropic Properties of Succinate Esters

Studies have demonstrated that certain esters of succinic acid can act as insulinotropic agents, stimulating insulin secretion from pancreatic islet cells.[4] This effect is believed to be linked to their role as nutrients that can be metabolized by the islet cells, thereby increasing biosynthetic and secretory activities.[4] This suggests that **Diethyl 2-hydroxy-3-methylsuccinate** could be a candidate for investigation in the context of type 2 diabetes research.

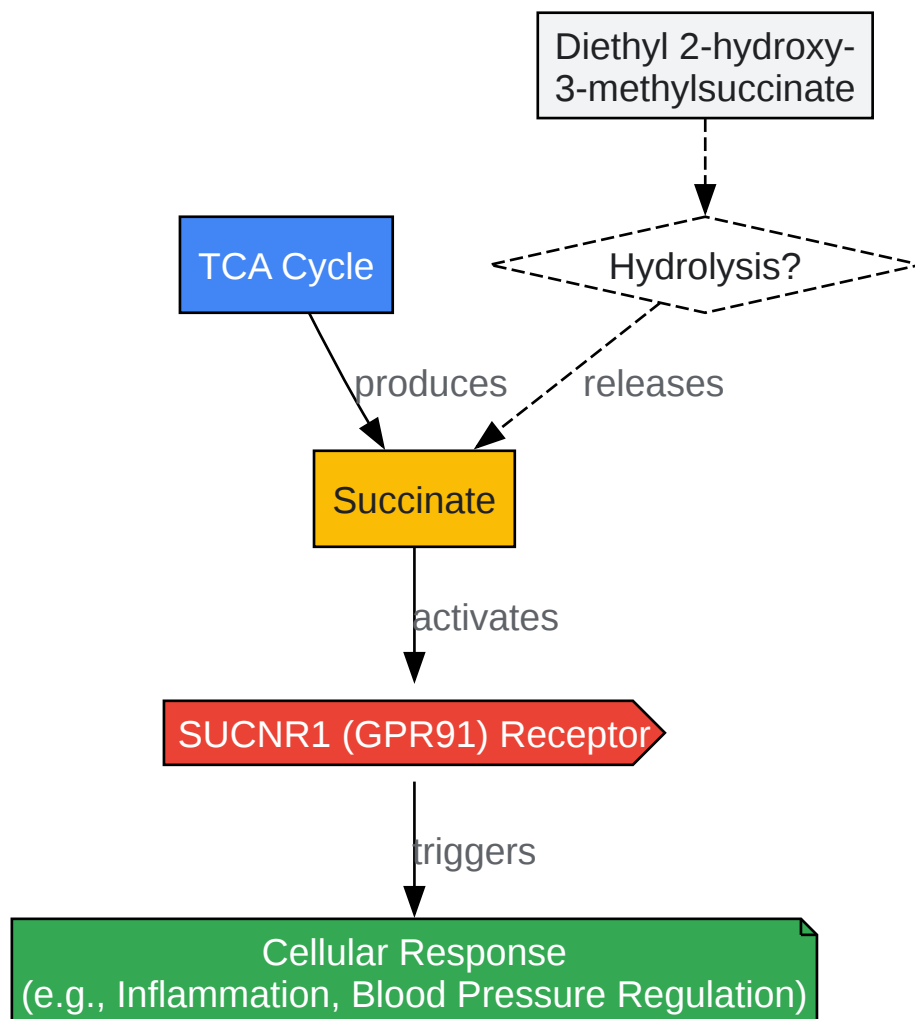
### Role in Cellular Metabolism

The enzyme "diethyl 2-methyl-3-oxosuccinate reductase" has been identified, which catalyzes the reduction of diethyl 2-methyl-3-oxosuccinate to diethyl (2R,3R)-2-methyl-3-hydroxysuccinate, a stereoisomer of the title compound.[5] This enzymatic reaction suggests a potential metabolic pathway where **Diethyl 2-hydroxy-3-methylsuccinate** or its stereoisomers could be involved as intermediates. Understanding such metabolic pathways is crucial for drug development, as interference with these pathways can have significant physiological effects.

### Succinate as a Signaling Molecule

Succinate itself is now recognized not only as a metabolic intermediate but also as a signaling molecule that can influence a variety of cellular processes. It can be released from cells and act on cell surface receptors, such as SUCNR1 (GPR91), to modulate functions like inflammation and blood pressure. While it is not yet known if **Diethyl 2-hydroxy-3-methylsuccinate** can be hydrolyzed to release succinate and exert such signaling effects, this represents a plausible avenue for future research.

## Logical Relationship of Succinate Metabolism and Signaling



[Click to download full resolution via product page](#)

Caption: Potential pathway for **Diethyl 2-hydroxy-3-methylsuccinate** to influence cellular signaling.

## Conclusion

**Diethyl 2-hydroxy-3-methylsuccinate** is a compound with a range of interesting chemical properties and potential, yet underexplored, biological activities. Its structural relationship to metabolic intermediates and the known insulinotropic effects of related succinate esters make it a molecule of interest for researchers in drug discovery and development. The experimental

protocols and data presented in this guide provide a solid foundation for further investigation into the synthesis, characterization, and biological evaluation of this compound. Future research should focus on elucidating its specific metabolic roles and its potential as a modulator of cellular signaling pathways.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Diethyl 2-hydroxy-3-methylsuccinate | C<sub>9</sub>H<sub>16</sub>O<sub>5</sub> | CID 582908 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 3. researchgate.net [researchgate.net]
- 4. Stimulation of biosynthetic activity by novel succinate esters in rat pancreatic islets - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Diethyl 2-methyl-3-oxosuccinate reductase - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Diethyl 2-hydroxy-3-methylsuccinate chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1620083#diethyl-2-hydroxy-3-methylsuccinate-chemical-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)